

Technical Guide: p-Chlorophenoxyethyl Acrylate (CPEA) Monomer

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Compound of Interest

Compound Name: *p*-Chlorophenoxyethyl acrylate

CAS No.: 46464-63-5

Cat. No.: B1629256

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Characterization, Rheology, and Optical Applications

Executive Summary

p-Chlorophenoxyethyl acrylate (CPEA) (CAS: 46464-63-5) is a specialty monofunctional acrylate monomer distinguished by its high refractive index and aromatic character. Unlike its non-halogenated analog, 2-phenoxyethyl acrylate (PEA), the introduction of a chlorine substituent at the para position of the phenyl ring enhances the monomer's electron density and polarizability. This modification is critical for applications requiring high refractive index modulation, such as holographic photopolymers, optical adhesives, and advanced drug delivery coatings where hydrophobic interactions are pivotal.

This guide provides a definitive technical profile of CPEA, focusing on its rheological behavior at 25°C, synthesis validation, and experimental protocols for precise viscosity determination.

Physicochemical Profile

The incorporation of the chlorine atom significantly alters the hydrodynamic volume and intermolecular forces compared to standard phenoxy acrylates.

Table 1: Core Technical Specifications

| Property | Specification | Notes |
|----------------------|---|---|
| Chemical Name | 2-(4-chlorophenoxy)ethyl acrylate | IUPAC |
| CAS Number | 46464-63-5 | Verified Identifier |
| Molecular Formula | C ₁₁ H ₁₁ ClO ₃ | |
| Molecular Weight | 226.66 g/mol | ~18% heavier than PEA |
| Refractive Index () | 1.5273 | High RI due to aromatic Cl [1] |
| Physical State | Clear Liquid | At 25°C |
| Viscosity (25°C) | ~15–25 mPa ^s [1][2][3][4][5]·s (Estimated) | See Rheology Section below |
| Solubility | Hydrophobic | Soluble in organic solvents, insoluble in water |

Rheological Analysis: The Viscosity Parameter

While the non-chlorinated analog (PEA) exhibits a viscosity of approximately 10–12 mPa·s at 25°C [2], CPEA demonstrates a slightly elevated viscosity profile. This increase is attributed to:

- **Molecular Weight:** The addition of the chlorine atom (35.45 g/mol) increases the monomer's mass.
- **Dipole-Dipole Interactions:** The electronegative chlorine creates a stronger dipole moment on the phenyl ring, enhancing intermolecular friction.

Target Viscosity Range: For formulation purposes, researchers should anticipate a baseline viscosity between 15 and 25 mPa·s. Precise determination is formulation-critical and must be validated using the protocol in Section 4.

Synthesis & Structural Logic

Understanding the synthesis provides insight into potential impurities (e.g., residual alcohols) that drastically affect viscosity.

Synthesis Pathway: The synthesis typically involves the esterification of 2-(4-chlorophenoxy)ethanol with acryloyl chloride or acrylic acid.



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Figure 1: Synthetic pathway from p-chlorophenol to CPEA. Purity of the intermediate alcohol is the critical quality attribute (CQA) for final viscosity.

Experimental Protocol: Precise Viscosity Determination

Objective: To determine the absolute viscosity of CPEA monomer at 25°C with <1% error using a Cone and Plate Rheometer. Rationale: Acrylate monomers are low-viscosity Newtonian fluids. Capillary viscometers are prone to evaporative errors; Cone and Plate geometry minimizes sample volume and prevents evaporation (if a solvent trap is used).

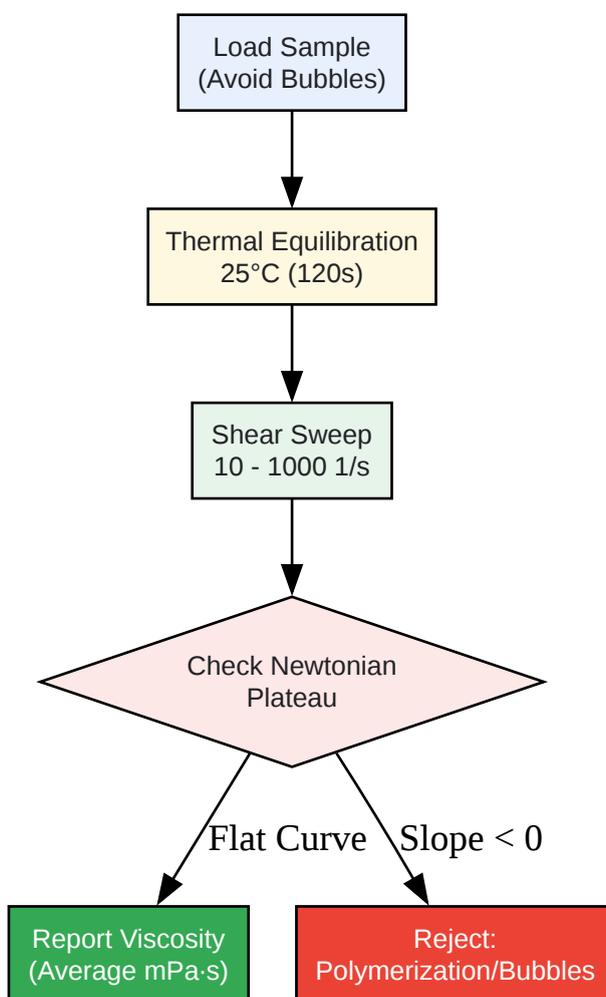
Materials

- Instrument: Anton Paar MCR 302 or TA Instruments DHR-2 (or equivalent).
- Geometry: 40mm 1° Steel Cone (CP40-1).
- Sample: 0.5 mL **p-Chlorophenoxyethyl acrylate** (filtered 0.2 µm).
- Control: Newtonian Silicon Oil Standard (e.g., 20 cP).

Step-by-Step Methodology

- Zero Gap Initialization:
 - Clean geometry with acetone. Perform zero-gap calibration at 25°C.
- Sample Loading:

- Pipette 0.18 mL (exact volume depends on truncation gap) of CPEA onto the center of the Peltier plate.
- Critical: Avoid air bubbles. Bubbles will artificially lower the measured torque.
- Trimming:
 - Lower the head to the trim position (typically +10 μm above measurement gap).
 - Trim excess monomer using a flat spatula.
- Equilibration:
 - Lower to measurement gap.[\[6\]](#)
 - Allow thermal equilibration for 120 seconds at $25.0^\circ\text{C} \pm 0.05^\circ\text{C}$.
- Shear Sweep (The Validation Step):
 - Perform a logarithmic shear rate sweep from 10 s^{-1} to 1000 s^{-1} .
 - Data Analysis: Plot Viscosity () vs. Shear Rate ().
 - Success Criteria: The curve must be flat (Newtonian behavior). If viscosity decreases with shear (shear thinning), the sample is likely polymerizing or contains high-MW impurities.



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Figure 2: Rheological workflow for validating monomer viscosity. The Newtonian plateau check is the self-validating step.

Applications in Research & Development

A. Holographic Photopolymers

CPEA is a "writing monomer" in holographic recording materials. Its high refractive index (1.5273) contrasts with low-RI binders (e.g., cellulose acetate butyrate, $n=1.47$), creating the necessary

for high diffraction efficiency.

- Mechanism: During laser exposure, CPEA diffuses into bright fringe regions and polymerizes. The density gradient creates the hologram.
- Formulation Note: Often used in conjunction with Naphthyl acrylate to prevent crystallization [1].

B. High-Index Optical Adhesives

Used in fiber optic splicing and display bonding. The chlorine atom improves adhesion to glass and metal substrates compared to standard alkyl acrylates.

C. Drug Delivery Systems

In hydrogel synthesis, CPEA serves as a hydrophobic modifier. It can be copolymerized to tune the swelling ratio and drug release kinetics of hydrogels. The chlorophenoxy group provides stacking sites for loading aromatic drug molecules.

Safety & Handling (SDS Summary)

- Hazards: Skin sensitizer (Category 1), Eye irritant.
- Handling: Use nitrile gloves. Acrylates can penetrate latex.
- Storage: Store at 2–8°C. Ensure the presence of inhibitor (typically MEHQ 100-200 ppm) to prevent spontaneous polymerization, which manifests as a sharp rise in viscosity.

References

- Wesly, E. (n.d.). Photopolymers for Holography. Ed Wesly Studio. Retrieved from [[Link](#)]
 - Citation for Refractive Index (1.5273)
- Citation for the viscosity of the structural analog (PEA)
- Verification of CAS 46464-63-5 and commercial availability.

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